

Pigment Yellow 155 chemical structure and properties

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Compound of Interest

Compound Name: Pigment Yellow 155

Cat. No.: B3429796

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An In-depth Technical Guide to Pigment Yellow 155

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and experimental methodologies related to **Pigment Yellow 155** (C.I. 200310), a high-performance organic pigment.

Chemical Structure and Identification

Pigment Yellow 155 is chemically classified as a disazo pigment.^[1] Its molecular structure consists of a central phenylene diamine core linked to two acetoacetyl groups, which are in turn coupled with two substituted phenylazo groups. This complex structure is responsible for its characteristic bright, greenish-yellow hue and excellent stability.

IUPAC Name: Tetramethyl 2,2'-[1,4-phenylenebis[imino(1-acetyl-2-oxo-2,1-ethanediyl)azo]]bis(terephthalate)^[2]

Synonyms: C.I. **Pigment Yellow 155**, PY 155, Fast Yellow 4GP, Sandorin Yellow 4G, Yellow 4GD^{[2][3]}

Chemical Formula: C₃₄H₃₂N₆O₁₂^[4]

Molecular Weight: 716.65 g/mol [1]

CAS Number: 68516-73-4[1]

EC Number: 271-176-6[4]

Physicochemical Properties

Pigment Yellow 155 is a brilliant yellow powder known for its excellent resistance properties and good performance in various systems.[5] It is a biologically active chemical and is noted for its good heat resistance and light resistance.[6] The pigment is an opaque, greenish-yellow with excellent bleed resistance, lightfastness, good rheology, and weathering properties, making it suitable for coating applications.[6] It is considered a high-performance organic pigment used in a wide range of industrial applications.[6]

Table 1: General Physicochemical Properties of **Pigment Yellow 155**

| Property | Value | References |
|---|------------------------|------------|
| Appearance | Greenish Yellow Powder | [7] |
| Density (g/cm ³) | 1.2 - 1.80 | [4][8] |
| Specific Surface Area (m ² /g) | 30 - 50 | [4][9] |
| Oil Absorption (g/100g) | 35 - 70 | [7][10] |
| pH Value | 5.0 - 8.0 | [7][8] |
| Moisture Content (%) | ≤ 1.5 | [5][10] |
| Water Soluble Matter (%) | ≤ 2.5 | [5] |
| Heat Stability (°C) | Up to 300 | [3][4] |

Fastness and Resistance Properties

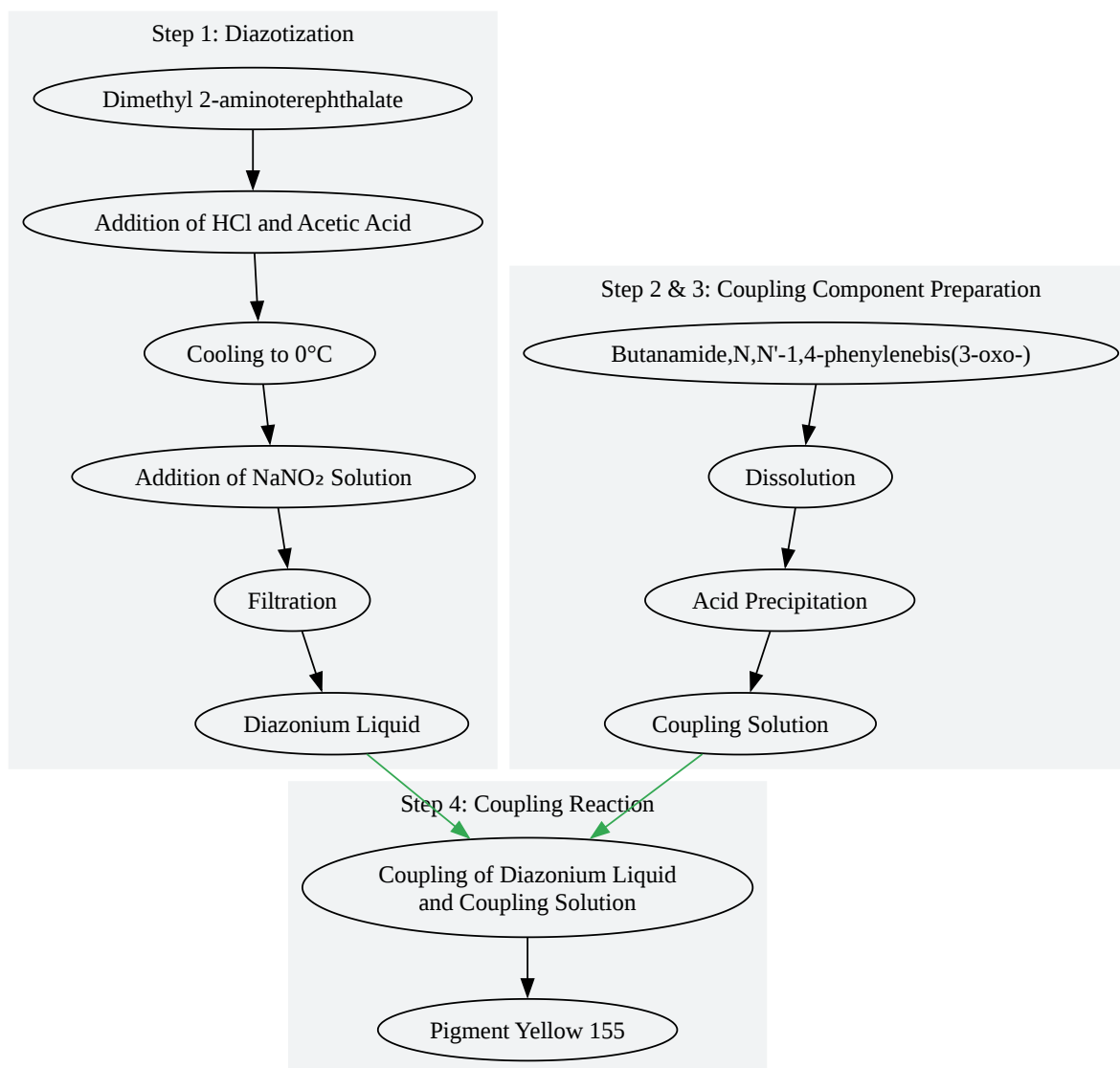
Pigment Yellow 155 exhibits high resistance to various environmental and chemical factors, contributing to its durability in demanding applications.

Table 2: Fastness and Resistance Properties of **Pigment Yellow 155** (Rated on a scale of 1-5 or 1-8, where the higher number indicates better fastness)

| Property | Rating | References |
|-----------------------------|--------|--|
| Light Fastness (Full Shade) | 7 - 8 | [8] [11] |
| Light Fastness (Tint Tone) | 7 | [11] |
| Weather Resistance | 5 | [8] |
| Acid Resistance | 5 | [5] [9] |
| Alkali Resistance | 4 - 5 | [4] [9] |
| Water Resistance | 5 | [10] |
| Soap Resistance | 4 - 5 | [5] [9] |
| Alcohol Resistance | 5 | [5] [9] |
| Ester Resistance | 5 | [5] [9] |
| Benzene Resistance | 4 - 5 | [9] |
| Ketone Resistance | 4 - 5 | [9] |
| Xylene Resistance | 4 - 5 | [11] |
| MEK Resistance | 4 | [11] |
| Bleeding Resistance | 4 - 5 | [5] [9] |
| Migration Resistance | 5 | [5] |

Experimental Protocols

A general manufacturing method for **Pigment Yellow 155** involves a multi-step diazotization and coupling reaction.[\[1\]](#)[\[12\]](#)



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